

# A Technical Guide to the Physical Properties of Polydimethylsiloxane (PDMS) for Microfluidics

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Polydimethylsiloxane (PDMS) is a silicon-based organic polymer that has become a cornerstone material in the field of microfluidics, particularly for rapid prototyping and the fabrication of lab-on-a-chip devices. Its widespread adoption is attributed to a unique combination of properties including optical transparency, biocompatibility, ease of fabrication, and tunable mechanical characteristics. This guide provides an in-depth overview of the core physical properties of PDMS relevant to microfluidic applications, with a focus on quantitative data and detailed experimental methodologies.

# **Core Physical Properties of PDMS (Sylgard 184)**

The physical properties of PDMS, particularly the commonly used Sylgard 184 formulation, are not fixed but can be tailored by adjusting the ratio of the base elastomer to the curing agent, as well as the curing temperature and time. These parameters critically influence the degree of cross-linking within the polymer network, thereby affecting its mechanical, optical, and surface properties.

### **Quantitative Data Summary**

The following tables summarize key physical properties of PDMS (Sylgard 184) under various conditions.



Property	Value	Conditions
Young's Modulus	12 kPa - 2.0 MPa	Varies with curing agent ratio (e.g., 1:60 to 1:10 base to curing agent)[1]
1.32 - 2.97 MPa	Dependent on curing temperature[2]	
Refractive Index	~1.41-1.43	Dependent on wavelength and curing conditions
Thermal Conductivity	0.15 - 0.22 W/(m·K)	At room temperature
Gas Permeability	See Table 4 for specific gases	Highly permeable to gases like O <sub>2</sub> , CO <sub>2</sub> , and N <sub>2</sub>
Surface Energy	~19-22 mN/m (native)	Hydrophobic surface
30 - 70 mN/m (after plasma treatment)	Hydrophilic surface, though this effect is temporary[3][4]	
Density	~0.965 - 1.03 g/cm³	Varies slightly with formulation[5]

Table 1: General Physical Properties of PDMS (Sylgard 184)

Curing Agent Ratio (Base:Agent)	Young's Modulus (MPa)
5:1	~3.0
10:1	~1.5 - 2.5
20:1	~0.5
30:1	~0.1 - 0.3
40:1	~0.05

Table 2: Influence of Curing Agent Ratio on Young's Modulus of PDMS (Sylgard 184).[1]



Curing Temperature (°C)	Young's Modulus (MPa)
25 (Room Temperature)	~1.3
60	~1.8
80	~2.2
100	~2.5
150	~2.9

Table 3: Influence of Curing Temperature on Young's Modulus of PDMS (Sylgard 184) (10:1 ratio).[2]

Gas	Permeability (Barrer*)
Oxygen (O <sub>2</sub> )	~800
Carbon Dioxide (CO <sub>2</sub> )	~3200
Nitrogen (N <sub>2</sub> )	~400

Table 4: Gas Permeability of PDMS (Sylgard 184) at Room Temperature.

# **Experimental Protocols**

Detailed methodologies for characterizing the key physical properties of PDMS are crucial for reproducible research and development.

# Measurement of Young's Modulus via Uniaxial Tensile Testing

This protocol is based on ASTM D412 and ASTM D638 standards for testing vulcanized rubber and thermoplastic elastomers.[6][7]

<sup>\*1</sup> Barrer =  $10^{-10}$  cm<sup>3</sup> (STP) · cm / (cm<sup>2</sup> · s · cmHg)



#### Sample Preparation:

- Prepare PDMS by mixing the base and curing agent at the desired ratio (e.g., 10:1).
- Degas the mixture in a vacuum chamber to remove air bubbles.
- Pour the mixture into a "dog-bone" shaped mold conforming to ASTM D412 Type C or ASTM D638 Type IV specifications.[2]
- Cure the PDMS at the desired temperature and duration (e.g., 80°C for 2 hours).
- Carefully demold the cured PDMS samples.

#### Tensile Test:

- Use a universal testing machine (UTM) equipped with a suitable load cell (e.g., 10 kN).[8]
- Measure the initial cross-sectional area of the gauge section of the dog-bone sample.
- Clamp the sample into the grips of the UTM, ensuring it is aligned vertically.
- Apply a tensile load at a constant cross-head speed (e.g., 10 mm/min).[8]
- Record the force and displacement data until the sample fractures.

#### Data Analysis:

- Convert the force-displacement data into a stress-strain curve.
  - Engineering Stress (σ) = Force / Initial Cross-sectional Area
  - Engineering Strain (ε) = Change in Length / Initial Gauge Length
- Determine the Young's Modulus (Elastic Modulus) from the initial linear portion of the stress-strain curve (typically between 0.05 and 0.25 strain for PDMS).[1]

# Measurement of Refractive Index using a Prism Coupler



The prism coupling technique is a precise method for determining the refractive index of bulk materials.[9][10]

#### Methodology:

- Sample Preparation:
  - Prepare a flat, optically smooth PDMS sample of a known thickness.
  - Ensure the surface is clean and free of defects.
- Measurement:
  - Place the PDMS sample on the stage of the prism coupler.
  - Bring a high-refractive-index prism into contact with the PDMS surface.
  - A laser beam is directed through the prism and into the PDMS sample at various angles.
  - At specific angles, known as mode angles, light will couple into the PDMS and propagate as a guided wave.
  - A photodetector measures the intensity of the reflected light, which will show sharp dips at the mode angles.
- Data Analysis:
  - The software associated with the prism coupler uses the measured mode angles and the known refractive index of the prism to calculate the refractive index of the PDMS sample at the specific wavelength of the laser.

# Measurement of Thermal Conductivity via the Transient Hot-Wire Method

The transient hot-wire technique is a common and reliable method for measuring the thermal conductivity of insulating materials like PDMS.[11][12]



#### • Sample Preparation:

- Prepare two identical flat slabs of cured PDMS.
- A thin, electrically resistive wire (e.g., platinum) is sandwiched between the two PDMS slabs.

#### Measurement:

- A constant electrical current is passed through the wire, causing it to heat up.
- The wire acts as both a line heat source and a resistance thermometer.
- The temperature rise of the wire is measured as a function of time by monitoring its electrical resistance.

#### Data Analysis:

 The thermal conductivity of the PDMS is determined from the slope of the temperature rise versus the logarithm of time. The relationship is based on the solution to the transient heat conduction equation for a line source in an infinite medium.

# Measurement of Gas Permeability using a Gas Permeation Cell

This method determines the rate at which a specific gas passes through a PDMS membrane.

- Sample Preparation:
  - Fabricate a thin, uniform PDMS membrane of a known thickness and area.
  - Ensure the membrane is free of pinholes or defects.
- Measurement:



- Mount the PDMS membrane in a gas permeation cell, which separates a high-pressure feed side from a low-pressure permeate side.
- Introduce the test gas (e.g., O<sub>2</sub>, CO<sub>2</sub>, N<sub>2</sub>) at a constant high pressure to the feed side.
- The permeate side is initially evacuated.
- Measure the increase in pressure on the permeate side over time as the gas permeates through the membrane.
- Data Analysis:
  - The gas permeability (P) is calculated using the following equation:
    - $P = (V * L) / (A * \Delta p * R * T) * (dp/dt)$
    - Where V is the volume of the permeate side, L is the membrane thickness, A is the membrane area, \( \Delta \) is the pressure difference across the membrane, R is the ideal gas constant, T is the absolute temperature, and dp/dt is the rate of pressure increase on the permeate side.

# Measurement of Surface Energy via Sessile Drop Contact Angle Measurement

The sessile drop method is a straightforward technique to determine the wettability and surface energy of a solid surface.[13][14][15]

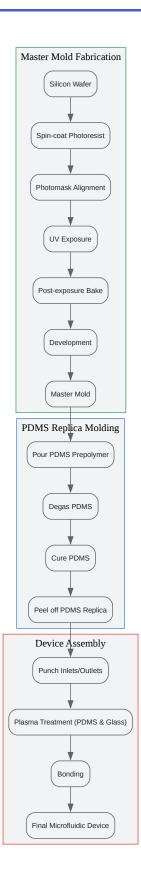
- Sample Preparation:
  - Prepare a flat, clean PDMS sample.
  - For measuring the effect of surface modification, treat the PDMS surface with oxygen plasma immediately before measurement.[16][17]
- Measurement:



- Place the PDMS sample on the stage of a contact angle goniometer.
- Dispense a small droplet of a probe liquid with known surface tension components (e.g., deionized water, diiodomethane) onto the PDMS surface.
- A camera captures a side-profile image of the droplet.
- Data Analysis:
  - Software analyzes the shape of the droplet at the solid-liquid-vapor interface to determine the contact angle (θ).
  - To determine the surface energy of the PDMS, contact angles are measured with at least two different probe liquids.
  - The Owens-Wendt-Rabel-Kaelble (OWRK) method is then commonly used to calculate the total surface energy and its polar and dispersive components from the measured contact angles.

# Visualizations PDMS Microfluidic Device Fabrication via Soft Lithography



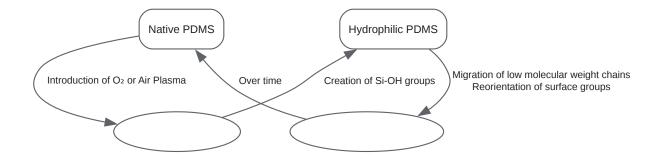


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Caption: Workflow for fabricating a PDMS microfluidic device using soft lithography.



## **PDMS Surface Modification via Plasma Treatment**



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Caption: The process of PDMS surface modification using plasma treatment and subsequent hydrophobic recovery.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Polydimethylsiloxane (PDMS) for Microfluidics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083357#physical-properties-ofpolydimethylsiloxane-pdms-for-microfluidics]

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